

IUPAC name for hemimellitic acid and its isomers

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Compound of Interest

Compound Name: *Benzene-1,2,3-tricarboxylic acid*

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An In-depth Technical Guide to Hemimellitic Acid and Its Isomers for Researchers and Drug Development Professionals

Hemimellitic acid and its structural isomers, trimellitic acid and trimesic acid, are fundamental building blocks in organic synthesis. As benzenetricarboxylic acids, their unique substitution patterns on the benzene ring afford distinct chemical properties and steric arrangements, making them valuable precursors in the development of polymers, metal-organic frameworks (MOFs), and pharmaceutical intermediates. This guide provides a comprehensive overview of their nomenclature, physicochemical properties, and relevant experimental protocols for synthesis and analysis.

IUPAC Nomenclature and Isomeric Forms

The term "hemimellitic acid" is a common name. According to the International Union of Pure and Applied Chemistry (IUPAC), the systematic name is **benzene-1,2,3-tricarboxylic acid**.^[1]^[2]^[3]^[4] It is one of three structural isomers of benzenetricarboxylic acid, all sharing the molecular formula $C_9H_6O_6$ and a molar mass of approximately 210.14 g/mol.^[5]

The three isomers are distinguished by the substitution pattern of the three carboxylic acid groups (-COOH) on the benzene ring:

- Hemimellitic acid (**Benzene-1,2,3-tricarboxylic acid**): The carboxylic groups are positioned on adjacent carbon atoms (vicinal substitution).

- Trimellitic acid (Benzene-1,2,4-tricarboxylic acid): This isomer features an asymmetric substitution pattern.[6]
- Trimesic acid (Benzene-1,3,5-tricarboxylic acid): The carboxylic groups are arranged symmetrically on the benzene ring.[7]

Comparative Physicochemical Data

The distinct placement of the carboxyl groups significantly influences the physical and chemical properties of these isomers, such as melting point, acidity (pKa), and solubility. The following table summarizes key quantitative data for easy comparison.

Property	Hemimellitic acid (1,2,3-)	Trimellitic acid (1,2,4-)	Trimesic acid (1,3,5-)
Molecular Formula	C ₉ H ₆ O ₆	C ₉ H ₆ O ₆	C ₉ H ₆ O ₆
Molar Mass (g/mol)	210.14	210.14	210.14
Melting Point (°C)	190–192[5], ~195 (dec.)[8]	221–222[6], 238[3]	>300[9][10], 380[11]
Density (g/cm ³)	1.546[8]	Not available	~1.48[9][10]
Water Solubility (g/L)	30.6 @ 19 °C[8][12]	21 @ 25 °C[6], 19.6 @ 25 °C[3]	~15 @ 20 °C[13], 26.9 @ 22 °C[11]
pKa ₁	2.80[14][15], 2.88[8] [12]	2.52[3][14][15]	3.12[14][15], 2.12[9] [10][13]
pKa ₂	4.20[14][15], 4.75[8] [12]	3.84[3][14][15]	3.89[14][15], 4.10[9] [10][13]
pKa ₃	5.87[14][15], 7.13[8] [12]	5.20[3][14][15]	4.70[14][15], 5.18[9] [10][13]

Experimental Protocols

Detailed methodologies for the synthesis and analysis of benzenetricarboxylic acids are crucial for their application in research and development.

Synthesis Protocols

The industrial preparation of these acids typically involves the oxidation of the corresponding trimethylbenzene isomers.

1. General Protocol for Synthesis of Hemimellitic and Trimellitic Acid:

This protocol describes a general method, as specific laboratory-scale procedures can vary.

- Objective: To synthesize hemimellitic acid or trimellitic acid by oxidation of the corresponding trimethylbenzene precursor.
- Reaction:
 - 1,2,3-Trimethylbenzene → Hemimellitic acid (**Benzene-1,2,3-tricarboxylic acid**)[5]
 - 1,2,4-Trimethylbenzene (Pseudocumene) → Trimellitic acid (Benzene-1,2,4-tricarboxylic acid)[2][6]
- Reagents and Equipment:
 - 1,2,3-Trimethylbenzene or 1,2,4-Trimethylbenzene
 - Strong oxidizing agent (e.g., nitric acid, potassium permanganate)
 - Reaction vessel equipped with a reflux condenser, stirrer, and temperature control
 - Filtration apparatus (e.g., Büchner funnel)
 - Recrystallization solvent (e.g., water)
- Procedure:
 - The respective trimethylbenzene is charged into the reaction vessel.
 - The oxidizing agent is added portion-wise under controlled temperature and vigorous stirring. The reaction is often exothermic and may require external cooling.
 - The reaction mixture is heated to reflux for several hours to ensure complete oxidation.

- After cooling, the solid product is isolated by filtration.
- The crude acid is purified by recrystallization from hot water to yield the final product.

2. Detailed Laboratory Synthesis of Trimesic Acid:

The following is a more specific example of a laboratory synthesis for trimesic acid.[16]

- Objective: To synthesize trimesic acid via a palladium-catalyzed carboxylation reaction.
- Reagents and Equipment:
 - Aryl dihalide (e.g., 1,3,5-tribromobenzene)
 - Palladium(II) acetate ($\text{Pd}(\text{OAc})_2$)
 - Xantphos (ligand)
 - Triethylamine (Et_3N)
 - Toluene
 - Carbon dioxide (CO_2) source (e.g., balloon)
 - Schlenk tube
- Procedure:
 - To an oven-dried Schlenk tube under a CO_2 atmosphere, add the aryl dihalide (1.0 mmol), $\text{Pd}(\text{OAc})_2$ (5 mol%), xantphos (10 mol%), and toluene (12 mL).
 - Add triethylamine (4.0 mmol) to the mixture.
 - Seal the Schlenk tube and heat the reaction mixture to 100 °C for 20 hours.
 - After cooling, acidify the reaction mixture with 1.0 N HCl.
 - The precipitated solid is filtered, washed, and dried to yield trimesic acid.

Analytical Protocol: High-Performance Liquid Chromatography (HPLC)

HPLC is a common and effective method for the separation and quantification of benzenetricarboxylic acid isomers.

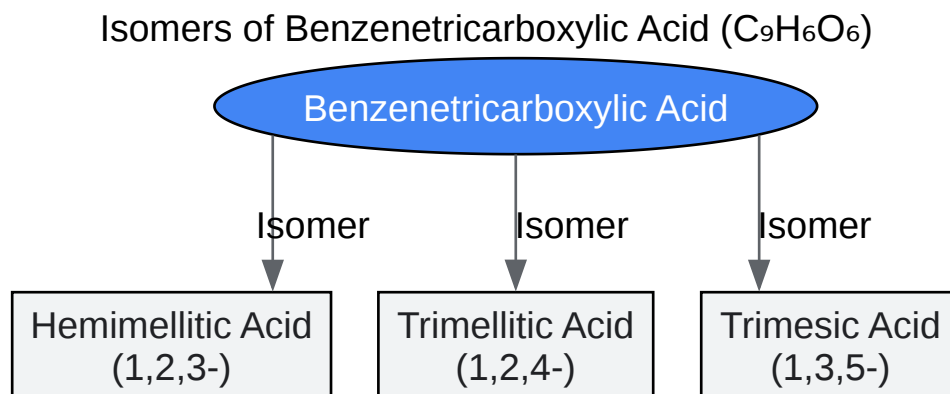
- Objective: To separate and analyze hemimellitic, trimellitic, and trimesic acids using HPLC with UV detection.^[17]
- Instrumentation and Columns:
 - An HPLC system with a binary pump, autosampler, column oven, and UV-Vis detector.
 - Column: Thermo Scientific Acclaim Organic Acid (OA) HPLC column.
- Chromatographic Conditions:
 - Mobile Phase: A gradient of an appropriate buffer (e.g., Tris-HCl) and an organic modifier (e.g., 2-propanol in water).^[18]
 - Flow Rate: Typically 0.5 - 1.0 mL/min.
 - Column Temperature: Maintained at a constant temperature, e.g., 30 °C.
 - Detection: UV detection at 230 nm.^[17]
 - Injection Volume: 5-20 µL.
- Sample Preparation:
 - Prepare stock solutions of each isomer standard in a suitable solvent (e.g., mobile phase or a methanol/water mixture).
 - Prepare working standards by serial dilution of the stock solutions.
 - Dissolve or dilute unknown samples in the mobile phase and filter through a 0.22 µm syringe filter before injection.

- Analysis:
 - Equilibrate the column with the initial mobile phase composition until a stable baseline is achieved.
 - Inject the standards and samples.
 - Identify the peaks based on the retention times of the standards.
 - Quantify the amount of each isomer in the samples by comparing the peak areas to a calibration curve generated from the standards.

Visualizations

Isomeric Relationship of Benzenetricarboxylic Acids

The following diagram illustrates the structural relationship between hemimellitic acid and its isomers, trimellitic acid and trimesic acid.

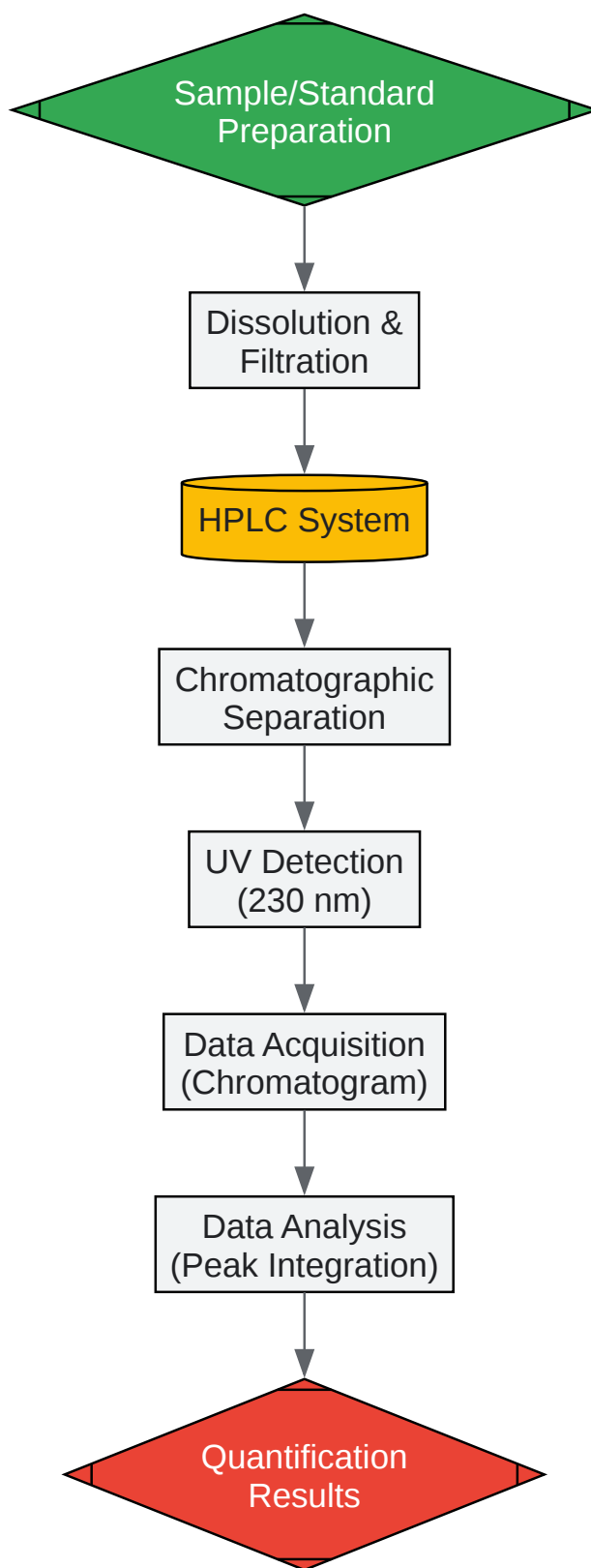


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Structural isomers of benzenetricarboxylic acid.

General Workflow for HPLC Analysis

This diagram outlines the typical workflow for the analysis of benzenetricarboxylic acid isomers using HPLC.



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Workflow for HPLC analysis of isomers.

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